

Application Note: Spectrofluorimetric Determination of Aluminum in Water Samples

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Compound of Interest

	<i>dialuminum;3-</i>
Compound Name:	<i>hydroxynaphthalene-2,7-</i> <i>disulfonate</i>
CAS No.:	85005-91-0
Cat. No.:	B12696327

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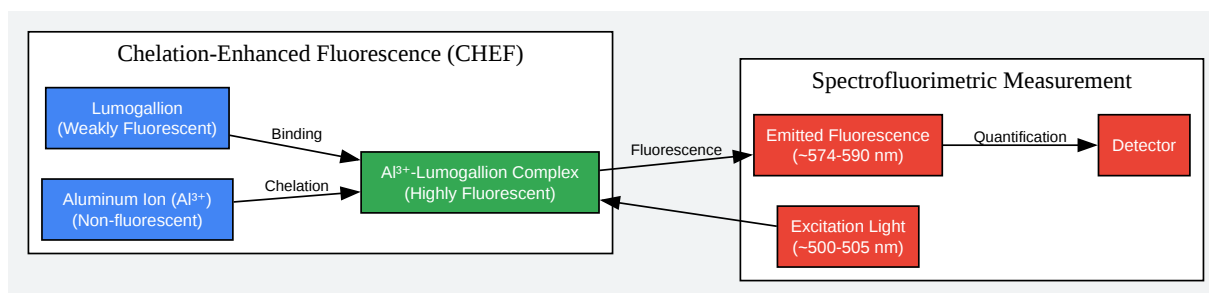
Introduction: The Critical Need for Sensitive Aluminum Quantification

Aluminum is the most abundant metal in the Earth's crust and is widely used in various industrial processes, including as a coagulant in water treatment.[1] While generally considered to have low toxicity, elevated levels of aluminum in water can be a concern for both environmental and human health.[1] In industrial settings, such as beverage production, aluminum content is monitored to prevent undesirable flavors and color loss in products.[2] Therefore, a sensitive, selective, and reliable analytical method for the determination of aluminum in various water matrices is essential. Spectrofluorimetry offers a powerful approach for this purpose, providing high sensitivity and selectivity, often with simpler instrumentation compared to other trace metal analysis techniques. This application note provides a detailed protocol for the spectrofluorimetric determination of aluminum in water samples using the fluorescent probe lumogallion.

The Lumogallion Method: A Highly Specific and Sensitive Approach

The chosen method for this protocol is based on the highly sensitive and specific reaction between aluminum ions (Al^{3+}) and the fluorescent reagent lumogallion [5-Chloro-2-hydroxy-3-(2,4-dihydroxy-phenylazo) benzenesulfonic acid].^[3] Lumogallion itself exhibits weak fluorescence, but upon forming a stable chelate complex with aluminum, a significant enhancement of fluorescence intensity is observed.^{[4][5]} This phenomenon, known as chelation-enhanced fluorescence (CHEF), is the cornerstone of this analytical method.

The reaction is typically carried out in a slightly acidic acetate buffer (pH 4.6–4.9), which provides the optimal environment for complex formation.^[6] The resulting aluminum-lumogallion complex has a distinct excitation maximum around 500-505 nm and an emission maximum in the range of 574-590 nm.^{[3][4]} The intensity of the emitted fluorescence is directly proportional to the concentration of aluminum in the sample over a defined range, allowing for accurate quantification.^[7]



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Figure 1: Mechanism of Aluminum Detection. This diagram illustrates the principle of chelation-enhanced fluorescence, where the binding of non-fluorescent aluminum to the weakly fluorescent lumogallion probe results in a highly fluorescent complex that can be quantified.

Experimental Protocol

This protocol provides a step-by-step methodology for the determination of aluminum in water samples. Adherence to these steps is crucial for obtaining accurate and reproducible results.

Apparatus and Reagents

- Spectrofluorometer: Capable of providing excitation and measuring emission at the required wavelengths.
- pH meter: For accurate buffer preparation.
- Volumetric flasks and pipettes: Class A, for accurate preparation of standards and reagents.
- Polyethylene or PTFE containers: For sample collection and storage to minimize aluminum contamination.[\[6\]](#)
- Aluminum standard solution (1000 mg/L): Certified reference material.
- Lumogallion (reagent grade):[\[1\]](#)
- Acetic acid (glacial, analytical grade):[\[6\]](#)
- Sodium acetate trihydrate (analytical grade):[\[6\]](#)
- Ascorbic acid (analytical grade): Used as a masking agent for potential iron interference.[\[1\]](#)
[\[6\]](#)
- Hydrochloric acid (concentrated, analytical grade): For sample preservation.[\[6\]](#)
- Deionized water (Type I): For all reagent and standard preparations.

Reagent Preparation

- Acetate Buffer (0.1 M, pH 4.8): Dissolve an appropriate amount of sodium acetate trihydrate in deionized water. Adjust the pH to 4.8 ± 0.1 with glacial acetic acid.
- Lumogallion Stock Solution (0.0018 M): Dissolve the required amount of lumogallion in the acetate buffer. Gentle warming may be necessary to aid dissolution.[\[2\]](#)

- Working Lumogallion Reagent: Dilute the lumogallion stock solution with the acetate buffer to the final working concentration (e.g., 0.25 mmol/L).^[6] The addition of a non-ionic surfactant like Triton X-100 can enhance fluorescence intensity.^{[3][8]}
- Ascorbic Acid Solution (2 g/L): Dissolve ascorbic acid in deionized water. Prepare this solution fresh daily.^[6]
- Aluminum Working Standards: Prepare a series of working standards by diluting the 1000 mg/L aluminum stock solution with deionized water. A typical calibration range might be from 0.01 to 1.0 mg/L.

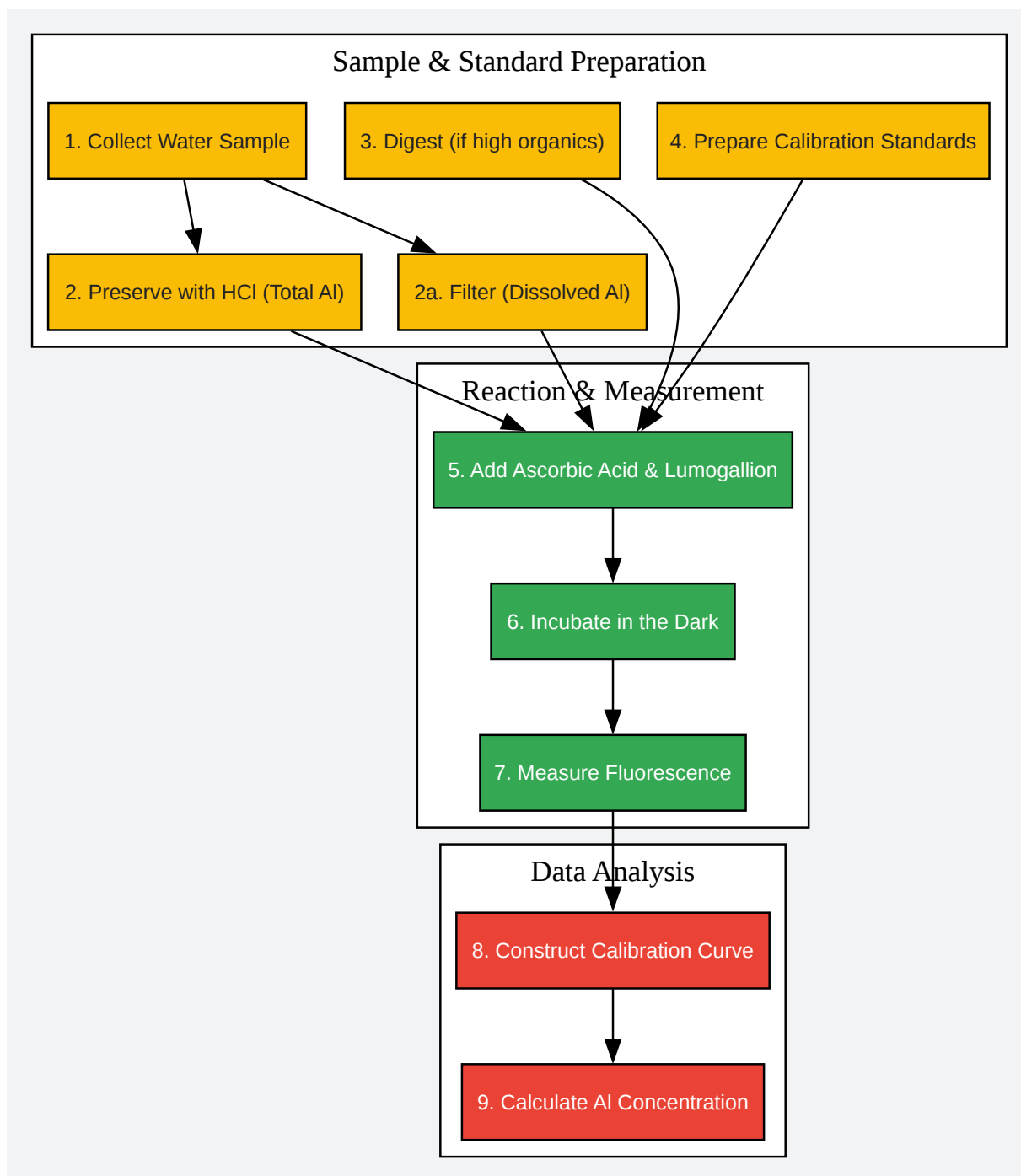
Sample Collection and Preparation

- Collection: Collect water samples in clean polyethylene or PTFE containers.^[6]
- Preservation: For the determination of total aluminum, preserve the sample by adding concentrated hydrochloric acid to a final concentration of approximately 1 mL per 1 L of sample.^[6] This step helps to keep the aluminum in a soluble form.
- Filtration: If dissolved aluminum is to be determined, filter the sample through a 0.45 µm membrane filter before acidification.
- Digestion (for samples with high organic content): For water samples with a complex organic matrix, a wet ashing procedure with nitric acid and hydrogen peroxide may be necessary to decompose organic matter that could interfere with the analysis.^[1] For many natural and drinking water samples, this step is not required.^[1]

Analytical Procedure

- Blank Preparation: In a volumetric flask, add the same volume of deionized water as the sample volume to be used.
- Standard Preparation: To a series of volumetric flasks, add known volumes of the aluminum working standards.
- Sample Preparation: To a volumetric flask, add a known volume of the water sample.

- **Reagent Addition:** To each flask (blank, standards, and samples), add the ascorbic acid solution, followed by the working lumogallion reagent in the proportions specified by validated methods (e.g., for a 10 mL final volume, 4 mL of sample/standard, 1 mL of ascorbic acid solution, and 2 mL of lumogallion reagent).[\[6\]](#)
- **Incubation:** Allow the solutions to stand for a specified period (e.g., 45 minutes) in the dark to ensure complete complex formation.[\[6\]](#)[\[9\]](#)
- **Measurement:** Measure the fluorescence intensity of the blank, standards, and samples at the optimal excitation and emission wavelengths for the aluminum-lumogallion complex (typically around 500-505 nm for excitation and 574-590 nm for emission).[\[3\]](#)[\[4\]](#)



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Figure 2: Experimental Workflow. This flowchart outlines the key steps from sample collection to the final calculation of aluminum concentration.

Data Analysis and Interpretation

The concentration of aluminum in the water samples is determined by constructing a calibration curve.

- **Calibration Curve:** Plot the fluorescence intensity of the standards (after subtracting the blank fluorescence) against their corresponding aluminum concentrations.
- **Linear Regression:** Perform a linear regression analysis on the calibration data to obtain the equation of the line ($y = mx + c$), where 'y' is the fluorescence intensity, 'x' is the aluminum concentration, 'm' is the slope, and 'c' is the y-intercept. The correlation coefficient (R^2) should be close to 1 (typically > 0.99) for a good linear fit.
- **Concentration Calculation:** Use the equation of the line to calculate the aluminum concentration in the unknown samples based on their measured fluorescence intensities. Remember to account for any dilution factors used during sample preparation.

Method Validation and Quality Control

To ensure the reliability of the results, the analytical method must be validated.^{[10][11]} Key validation parameters include:

Parameter	Description	Typical Acceptance Criteria
Linearity	The ability of the method to produce results that are directly proportional to the concentration of the analyte within a given range.[12]	Correlation coefficient (R^2) > 0.99
Limit of Detection (LOD)	The lowest concentration of an analyte that can be reliably detected but not necessarily quantitated.[13][14] Often calculated as 3 times the standard deviation of the blank signal.[15]	Signal-to-noise ratio of 3:1.[13]
Limit of Quantitation (LOQ)	The lowest concentration of an analyte that can be determined with acceptable precision and accuracy.[13][15] Often calculated as 10 times the standard deviation of the blank signal.[15]	Signal-to-noise ratio of 10:1.[13]
Accuracy	The closeness of the measured value to the true value. Assessed using certified reference materials or spiking experiments.[10][11]	Recovery of 80-120% for spiked samples.
Precision	The degree of agreement among independent measurements under the same conditions (repeatability). Expressed as relative standard deviation (RSD).	RSD < 5%
Robustness	The ability of the method to remain unaffected by small,	Minimal variation in results with small changes in parameters.

deliberate variations in method parameters (e.g., pH, incubation time).[12]

Interferences and Mitigation

While the lumogallion method is highly selective for aluminum, potential interferences from other ions commonly found in water should be considered.[7]

- Iron (Fe^{3+}): Iron can interfere with the analysis, but this is effectively mitigated by the addition of ascorbic acid, which reduces Fe^{3+} to Fe^{2+} , preventing it from complexing with lumogallion. [1][6]
- Fluoride (F^-): Fluoride can form stable complexes with aluminum, leading to decreased fluorescence intensity.[3][16] This interference can be addressed by using a standard addition method for calibration or by adding beryllium, which preferentially complexes with fluoride.[8]
- Other Metal Ions: The interference from other common cations is generally negligible at the concentrations typically found in natural waters.[7]

Conclusion

The spectrofluorimetric determination of aluminum in water samples using lumogallion is a highly sensitive, selective, and reliable method. By following the detailed protocol and implementing proper quality control measures, researchers and scientists can obtain accurate and precise data on aluminum concentrations in various aqueous matrices. This method is well-suited for routine monitoring in environmental, industrial, and research settings.

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